

# An In-Depth Technical Guide to the Synthesis of Brilaroxazine Hydrochloride

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## Compound of Interest

Compound Name: *Brilaroxazine hydrochloride*

Cat. No.: *B610569*

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## Abstract

**Brilaroxazine hydrochloride**, also known as RP5063, is a novel investigational atypical antipsychotic with a multimodal mechanism of action, targeting various dopamine and serotonin receptors. Its chemical name is 6-(4-(4-(2,3-dichlorophenyl)piperazin-1-yl)butoxy)-2H-benzo[b][1][2]oxazin-3(4H)-one hydrochloride. This technical guide outlines a plausible and detailed synthetic pathway for **Brilaroxazine hydrochloride**, based on analogous chemical transformations and information available in the public domain, including patents and chemical literature. The synthesis is presented as a multi-step process involving the preparation of key intermediates followed by their coupling and final salt formation. This document provides structured data tables for quantitative analysis, detailed experimental protocols for key reactions, and a visual representation of the synthetic workflow.

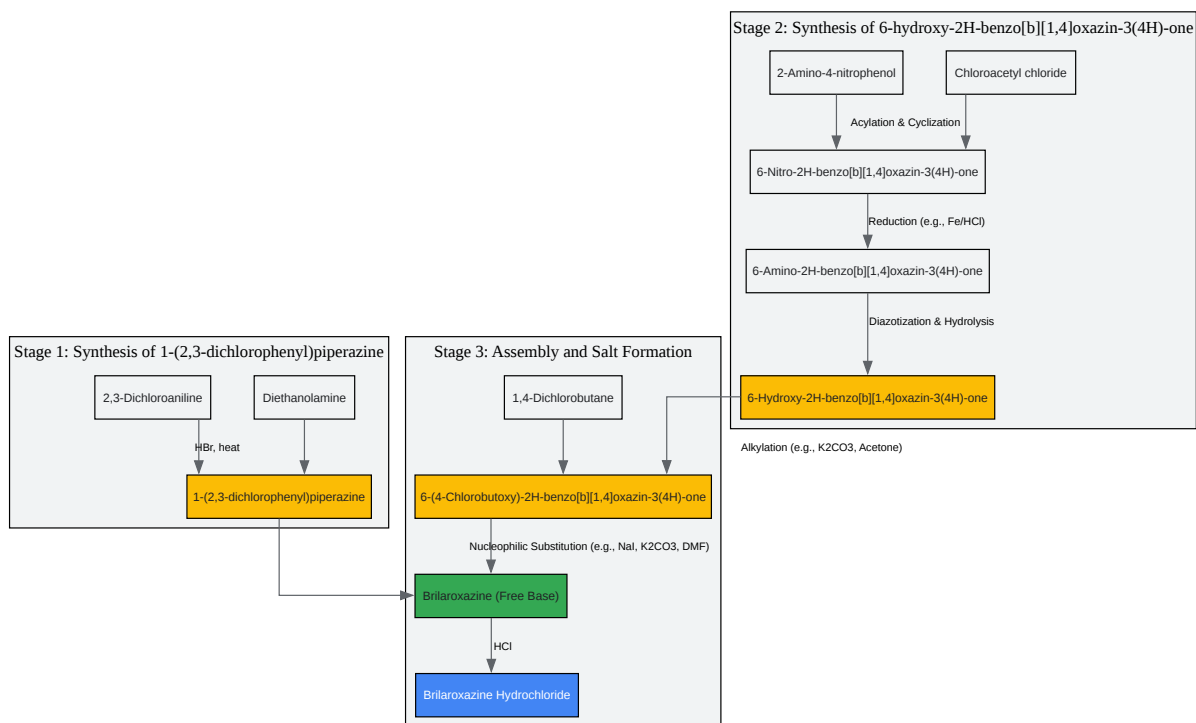
## Overview of the Synthetic Pathway

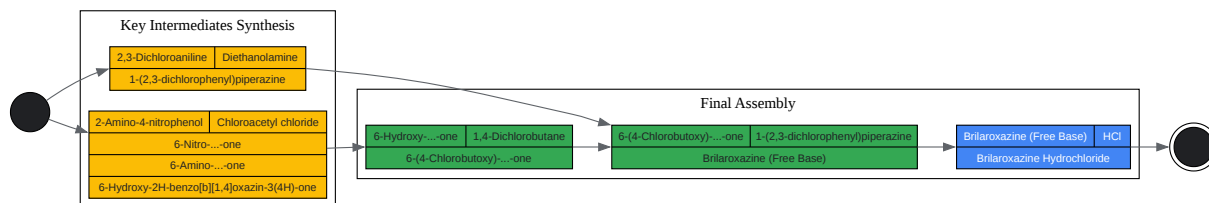
The synthesis of **Brilaroxazine hydrochloride** can be conceptually divided into three main stages:

- Synthesis of the Arylpiperazine Moiety: Preparation of 1-(2,3-dichlorophenyl)piperazine.
- Synthesis of the Benzoxazinone Core: Preparation of 6-hydroxy-2H-benzo[b][1][2]oxazin-3(4H)-one.

- Assembly and Salt Formation: Coupling of the two core fragments via a butoxy linker and subsequent conversion to the hydrochloride salt.

The overall synthetic scheme is depicted in the workflow diagram below.





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## References

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